

"Molecular weight of Oxirane, 2-methyl-3-(1-methylethyl)-"

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Compound of Interest

Compound Name: Oxirane, 2-methyl-3-(1-methylethyl)-

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Technical Guide: Oxirane, 2-methyl-3-(1-methylethyl)-

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxirane, 2-methyl-3-(1-methylethyl)-, also known as 2-methyl-3-isopropylloxirane or 4-methyl-2,3-epoxypentane, is a saturated heterocyclic compound. Its molecular structure consists of a three-membered ring containing two carbon atoms and one oxygen atom, with methyl and isopropyl substituents. The oxirane (or epoxide) ring is a key functional group in organic synthesis and is present in a variety of biologically active molecules. Due to the strained nature of the three-membered ring, epoxides are reactive intermediates, susceptible to ring-opening reactions with a wide range of nucleophiles. This reactivity makes them valuable precursors for the synthesis of various difunctionalized compounds. This guide provides a comprehensive overview of the chemical and physical properties of **Oxirane, 2-methyl-3-(1-methylethyl)-**, a detailed experimental protocol for its synthesis and characterization, and a discussion of the potential biological significance of oxirane-containing compounds.

Core Data Summary

A summary of the key quantitative data for **Oxirane, 2-methyl-3-(1-methylethyl)-** is presented in Table 1.

Property	Value	Reference(s)
Molecular Weight	100.16 g/mol	[1]
Molecular Formula	C ₆ H ₁₂ O	[1]
CAS Number	1192-31-0	[1]
IUPAC Name	2-methyl-3-(1-methylethyl)oxirane	[1]
Synonyms	4-methyl-2,3-epoxypentane, 2-isopropyl-3-methyloxirane	
XLogP3-AA	1.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Kovats Retention Index (Standard non-polar)	695.9, 696.2, 696.3, 696.6	[1]

Experimental Protocols

The synthesis of **Oxirane, 2-methyl-3-(1-methylethyl)-** can be achieved through the epoxidation of the corresponding alkene, 4-methyl-2-pentene, using a peroxyacid such as meta-chloroperoxybenzoic acid (m-CPBA). The following protocol is a representative procedure based on established methods for alkene epoxidation.

Synthesis of Oxirane, 2-methyl-3-(1-methylethyl)- via Epoxidation

Materials:

- 4-methyl-2-pentene

- meta-Chloroperoxybenzoic acid (m-CPBA, typically 70-77% purity)
- Dichloromethane (CH_2Cl_2 , anhydrous)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Apparatus for distillation

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 4-methyl-2-pentene (1.0 equivalent) in anhydrous dichloromethane. Place the flask in an ice bath and stir for 10-15 minutes to cool the solution to 0 °C.
- **Addition of m-CPBA:** In a separate flask, prepare a solution of m-CPBA (1.1 equivalents) in dichloromethane. Slowly add the m-CPBA solution to the stirred solution of the alkene over a period of 30-60 minutes, maintaining the reaction temperature at 0 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 1-2 hours, and then let it warm to room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to confirm the consumption of the starting alkene.

- **Workup:** Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate to neutralize the m-chlorobenzoic acid byproduct. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with dichloromethane (2 x 50 mL). Combine the organic layers and wash them with saturated aqueous sodium bicarbonate solution, followed by brine.
- **Drying and Concentration:** Dry the combined organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** The crude product can be purified by distillation under reduced pressure to yield the pure **Oxirane, 2-methyl-3-(1-methylethyl)-**.

Characterization

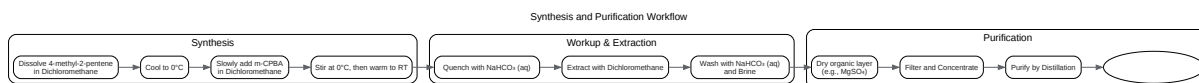
The structure and purity of the synthesized **Oxirane, 2-methyl-3-(1-methylethyl)-** can be confirmed by various spectroscopic methods:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectroscopy will confirm the connectivity of the atoms and the presence of the epoxide ring. A reference to the ^{13}C NMR spectrum of this compound can be found in the Journal of Organic Chemistry, 1975, volume 40, page 184.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS analysis will provide information on the purity of the compound and its molecular weight.
- **Infrared (IR) Spectroscopy:** The IR spectrum will show characteristic absorption bands for the C-O-C stretching of the epoxide ring.

Visualizations

Experimental Workflow: Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **Oxirane, 2-methyl-3-(1-methylethyl)-**.



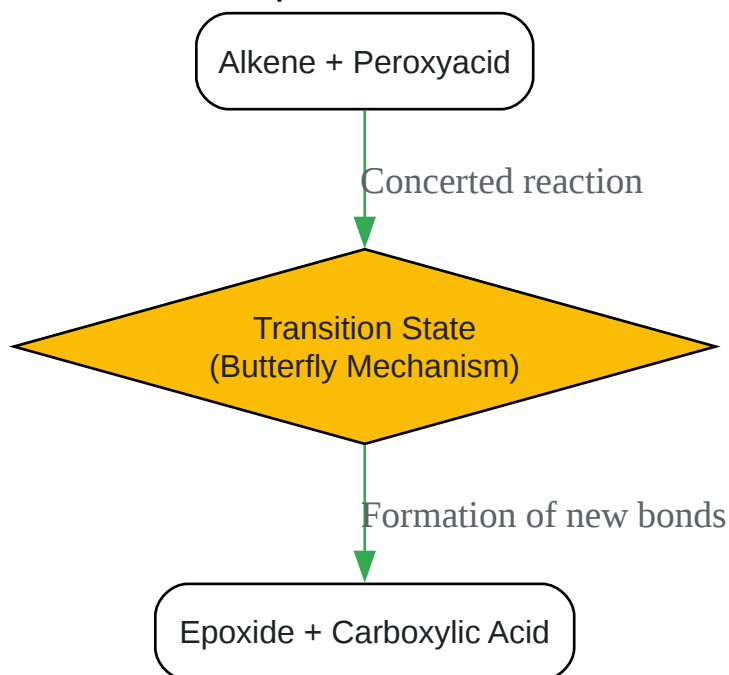
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A flowchart of the synthesis and purification process.

Logical Relationship: Epoxidation Mechanism

The epoxidation of an alkene with a peroxyacid like m-CPBA proceeds through a concerted mechanism, often referred to as the "butterfly mechanism."

Concerted Epoxidation Mechanism



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The concerted mechanism of alkene epoxidation.

Discussion of Biological Relevance

While specific biological activities of **Oxirane, 2-methyl-3-(1-methylethyl)-** are not extensively documented in publicly available literature, the oxirane moiety is a significant pharmacophore in numerous biologically active compounds. The high reactivity of the epoxide ring allows these molecules to act as alkylating agents, forming covalent bonds with nucleophilic residues in biological macromolecules such as proteins and nucleic acids. This reactivity is the basis for the therapeutic effects of some anticancer drugs.

Furthermore, epoxides are known metabolites of various endogenous and xenobiotic compounds, formed through the action of cytochrome P450 enzymes. The biological effects of these metabolites can range from detoxification to the initiation of toxic or carcinogenic processes. Therefore, understanding the chemistry and reactivity of simple epoxides like **Oxirane, 2-methyl-3-(1-methylethyl)-** is fundamental for research in toxicology, drug metabolism, and the design of new therapeutic agents. Researchers in drug development may find this compound or its derivatives useful as scaffolds or intermediates for the synthesis of more complex molecules with potential therapeutic applications.

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References

- 1. Oxirane, 2-methyl-3-(1-methylethyl)- | C₆H₁₂O | CID 527855 - PubChem [pubchem.ncbi.nlm.nih.gov]
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